Application Note & Protocol: Synthesis and Derivatization of (2-Aminophenyl)[bis(4-methylphenyl)]methanol

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Compound of Interest

Compound Name:	*(2-Aminophenyl)[bis(4-methylphenyl)]methanol*
CAS No.:	*91148-61-7*
Cat. No.:	*B2959085*

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Abstract

This document provides a comprehensive guide for the synthesis, purification, and characterization of **(2-Aminophenyl)[bis(4-methylphenyl)]methanol**, a triarylmethanol scaffold with significant potential in medicinal chemistry and materials science. Triarylmethanol derivatives are recognized for a wide range of biological activities, including antiproliferative, anticancer, and enzyme inhibitory properties.[1][2][3] This protocol details a robust and scalable method using a Grignard reaction between an appropriate 2-aminobenzoic acid ester and p-tolylmagnesium bromide. We further explore the synthetic versatility of the product by outlining a general procedure for derivatization at the primary amino group, opening avenues for library synthesis in drug discovery programs.[4][5]

Introduction: The Significance of the Triarylmethanol Scaffold

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Triarylmethanols and their derivatives are a cornerstone in organic synthesis and pharmaceutical development.[6] Their rigid, three-dimensional structure serves as a versatile scaffold for presenting functional groups in a defined spatial orientation, making them ideal candidates for interacting with biological targets like enzymes and receptors.[1] The presence of an aminophenyl moiety, as in the title compound, provides a crucial synthetic handle for further molecular elaboration, enabling the development of compound libraries for screening and lead optimization. This protocol is designed for researchers in organic synthesis and drug development, offering a reliable pathway to this valuable molecular building block.

Reaction Scheme and Mechanism

The synthesis is achieved via the nucleophilic addition of two equivalents of a Grignard reagent to an ester. This classic transformation provides a direct and efficient route to tertiary alcohols.

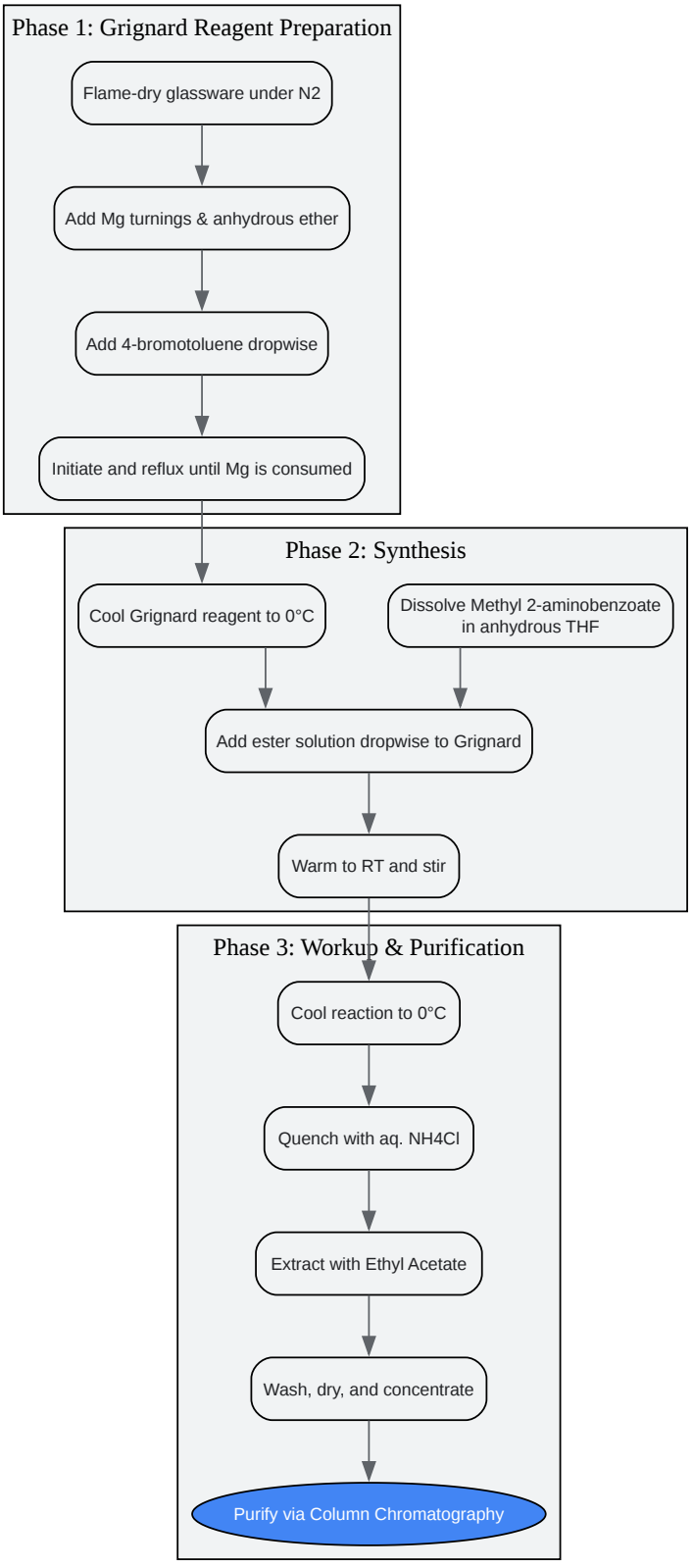
Overall Reaction:

Mechanistic Rationale: The reaction proceeds in two distinct nucleophilic addition steps.

- Formation of an Intermediate Ketone: The first equivalent of the highly nucleophilic p-tolylmagnesium bromide attacks the electrophilic carbonyl carbon of the methyl 2-aminobenzoate. The resulting tetrahedral intermediate is unstable and collapses, eliminating the methoxide anion ($-OCH_3$) to form 2-amino-4',4''-dimethylbenzophenone.
- Formation of the Tertiary Alcohol: This intermediate ketone is more reactive than the starting ester and is immediately attacked by a second equivalent of the Grignard reagent. This second addition forms a stable magnesium alkoxide intermediate.
- Protonation: An acidic workup in the final stage protonates the alkoxide to yield the final tertiary alcohol product, **(2-Aminophenyl)[bis(4-methylphenyl)]methanol**.[7]

Below is a diagram illustrating the synthetic workflow.

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Caption: High-level workflow for the synthesis of the target compound.

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Detailed Experimental Protocol

Materials and Equipment

Reagent/Material	Grade	Supplier Example	Notes
Magnesium turnings	99.8%	Sigma-Aldrich	Must be fresh and unoxidized.
4-Bromotoluene	99%	Sigma-Aldrich	
Methyl 2-aminobenzoate	99%	Sigma-Aldrich	
Diethyl ether (anhydrous)	>99.7%, inhibitor-free	Sigma-Aldrich	Required for Grignard reagent preparation. [7]
Tetrahydrofuran (THF, anhydrous)	>99.9%, inhibitor-free	Sigma-Aldrich	
Iodine	Crystal	Fisher Scientific	Used as an initiator.
Ammonium Chloride (NH_4Cl)	ACS Reagent	Fisher Scientific	For aqueous workup.
Ethyl Acetate	ACS Grade	VWR	For extraction.
Hexanes	ACS Grade	VWR	For chromatography.
Sodium Sulfate (anhydrous)	Granular	Fisher Scientific	For drying organic layers.
Silica Gel	60 Å, 230-400 mesh	Sorbent Technologies	For column chromatography.

Equipment:

- Three-neck round-bottom flasks, flame-dried under vacuum or nitrogen.
- Reflux condenser with drying tube ($CaCl_2$ or Drierite).
- Pressure-equalizing dropping funnel.

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- Magnetic stirrer and stir bars.
- Inert atmosphere setup (Nitrogen or Argon manifold).
- Ice bath and heating mantle.
- Standard glassware for extraction and purification.

Phase 1: Preparation of p-Tolylmagnesium Bromide (Grignard Reagent)

Causality: The success of the entire synthesis hinges on the successful preparation of the Grignard reagent. This reagent is a powerful base and nucleophile, and it is extremely sensitive to moisture and atmospheric oxygen. Therefore, maintaining strict anhydrous and inert conditions is paramount.[8][9]

- Setup: Assemble a 250 mL three-neck flask, equipped with a magnetic stir bar, a reflux condenser (with a nitrogen inlet/drying tube), and a dropping funnel. Flame-dry the entire apparatus under a stream of nitrogen and allow it to cool to room temperature.
- Initiation: Place magnesium turnings (2.67 g, 110 mmol, 2.2 equiv) into the flask. Add a single small crystal of iodine. The iodine etches the passivating magnesium oxide layer, exposing fresh magnesium metal to initiate the reaction.[7]
- Reagent Addition: Add 20 mL of anhydrous diethyl ether to the flask. In the dropping funnel, prepare a solution of 4-bromotoluene (17.1 g, 100 mmol, 2.0 equiv) in 80 mL of anhydrous diethyl ether.
- Reaction: Add approximately 10 mL of the 4-bromotoluene solution to the magnesium. The solution should turn cloudy and begin to gently reflux, indicating the reaction has started. If it does not start, gentle warming with a heat gun may be necessary. Once initiated, add the remaining 4-bromotoluene solution dropwise at a rate that maintains a gentle reflux.
- Completion: After the addition is complete, continue to stir the mixture at a gentle reflux for an additional 30-60 minutes until most of the magnesium has been consumed. The resulting dark grey or brown solution is the Grignard reagent. Allow it to cool to room temperature.

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Phase 2: Synthesis of (2-Aminophenyl)[bis(4-methylphenyl)]methanol

Causality: This phase involves the core carbon-carbon bond-forming reactions. The reaction is highly exothermic; therefore, initial cooling and slow addition of the ester are critical to control the reaction rate, prevent side reactions, and ensure safety.

- Ester Preparation: In a separate flame-dried 250 mL flask, dissolve methyl 2-aminobenzoate (7.55 g, 50 mmol, 1.0 equiv) in 50 mL of anhydrous THF.
- Reaction Setup: Cool the prepared Grignard reagent from Phase 1 to 0°C using an ice bath.
- Addition: Transfer the methyl 2-aminobenzoate solution to the dropping funnel and add it dropwise to the stirred Grignard reagent over 30-45 minutes. A thick precipitate will form.
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Let it stir for an additional 2-3 hours to ensure the reaction goes to completion.

Phase 3: Workup and Purification

Causality: The workup serves to protonate the alkoxide product and separate it from inorganic magnesium salts and other aqueous-soluble byproducts.

- Quenching: Cool the reaction mixture back down to 0°C in an ice bath. Very slowly and carefully, add 100 mL of a saturated aqueous solution of ammonium chloride (NH_4Cl) to quench the reaction. Caution: This is an exothermic process and may cause bubbling.
- Extraction: Transfer the entire mixture to a 500 mL separatory funnel. Add 100 mL of ethyl acetate and shake vigorously. Allow the layers to separate.
- Washing: Drain the aqueous layer and wash the organic layer sequentially with 50 mL of water and 50 mL of brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent using a rotary evaporator to yield the crude product as an oil or solid.

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- Purification: The crude product should be purified by silica gel column chromatography. A gradient elution system, starting with 95:5 Hexanes:Ethyl Acetate and gradually increasing the polarity to 80:20, is typically effective. The product fractions can be identified by TLC analysis. Combine the pure fractions and remove the solvent under reduced pressure to yield the purified product.

Characterization and Expected Results

The final product should be characterized to confirm its identity and purity.

Parameter	Expected Result
Appearance	Off-white to pale yellow solid.
Yield	65-80% (after purification).
^{1}H NMR (400 MHz, $CDCl_3$)	δ ~7.2-7.4 (m, Ar-H), ~7.15 (d, 4H, Ar-H), ~7.05 (d, 4H, Ar-H), ~6.6-6.8 (m, Ar-H), ~4.0 (br s, 2H, $-NH_2$), ~2.5 (s, 1H, -OH), ~2.3 (s, 6H, $-CH_3$).
^{13}C NMR (100 MHz, $CDCl_3$)	δ ~145-148, ~137, ~130-132, ~128-129, ~116-118 (Ar-C), ~82 (C-OH), ~21 ($-CH_3$).
Mass Spec (ESI+)	Calculated for $C_{21}H_{21}NO$ $[M+H]^+$: 316.17. Found: ~316.2.

Troubleshooting Guide

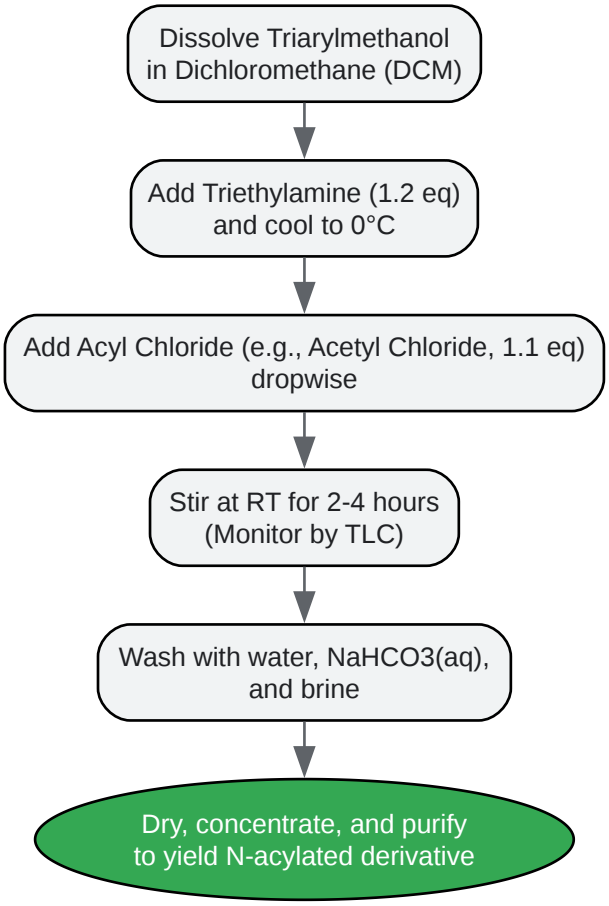
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Problem	Possible Cause(s)	Recommended Solution(s)
Grignard reaction fails to initiate.	1. Wet glassware or solvents.[7]2. Passivated magnesium surface.	1. Ensure all glassware is rigorously flame-dried and solvents are certified anhydrous.2. Add a small iodine crystal or gently crush the magnesium turnings with a glass rod under nitrogen to expose a fresh surface.[9]
Low yield of final product.	1. Incomplete Grignard formation.2. Grignard reagent quenched by moisture.3. Incomplete reaction with the ester.	1. Ensure most of the magnesium is consumed.2. Maintain a positive pressure of inert gas throughout.3. Increase reaction time at room temperature after addition.
Complex mixture of products after reaction.	1. Reaction temperature was too high.2. Impure starting materials.	1. Maintain 0°C during the addition of the ester.2. Use high-purity, freshly opened starting materials.

Application: Derivatization of the Amino Group

The primary amine on the product is a versatile functional group for creating a library of derivatives. Below is a general protocol for N-acylation.

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Caption: General workflow for N-acylation of the synthesized scaffold.

Protocol for N-Acetylation:

- Dissolve **(2-Aminophenyl)[bis(4-methylphenyl)]methanol** (1.0 equiv) in dichloromethane (DCM).
- Add triethylamine (1.2 equiv) as a base to scavenge the HCl byproduct.
- Cool the solution to 0°C.
- Slowly add acetyl chloride (1.1 equiv).
- Allow the reaction to warm to room temperature and stir until completion (monitor by TLC).
- Perform a standard aqueous workup and purify as necessary.

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This straightforward modification allows for the introduction of various functional groups, altering the compound's steric and electronic properties for structure-activity relationship (SAR) studies.

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